

# Application Notes & Protocols: Synthesis of High-Purity Sinapine Thiocyanate for Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sinapine thiocyanate

Cat. No.: B192392

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Sinapine thiocyanate** (ST) is the thiocyanate salt of sinapine, an alkaloid naturally occurring in the seeds of cruciferous plants like rapeseed and mustard.<sup>[1]</sup> It has garnered significant interest in the scientific community due to its wide range of pharmacological effects, including antioxidant, anti-inflammatory, neuroprotective, and anti-cancer properties.<sup>[2][3][4][5]</sup> High-purity **sinapine thiocyanate** is essential for accurate and reproducible in vitro and in vivo research, enabling the elucidation of its mechanisms of action and evaluation of its therapeutic potential.

These application notes provide detailed protocols for the extraction, purification, and characterization of high-purity **sinapine thiocyanate** from natural sources, specifically rapeseed meal, which is a major by-product of oil extraction and rich in sinapine.<sup>[5][6]</sup>

## Physicochemical and Analytical Data

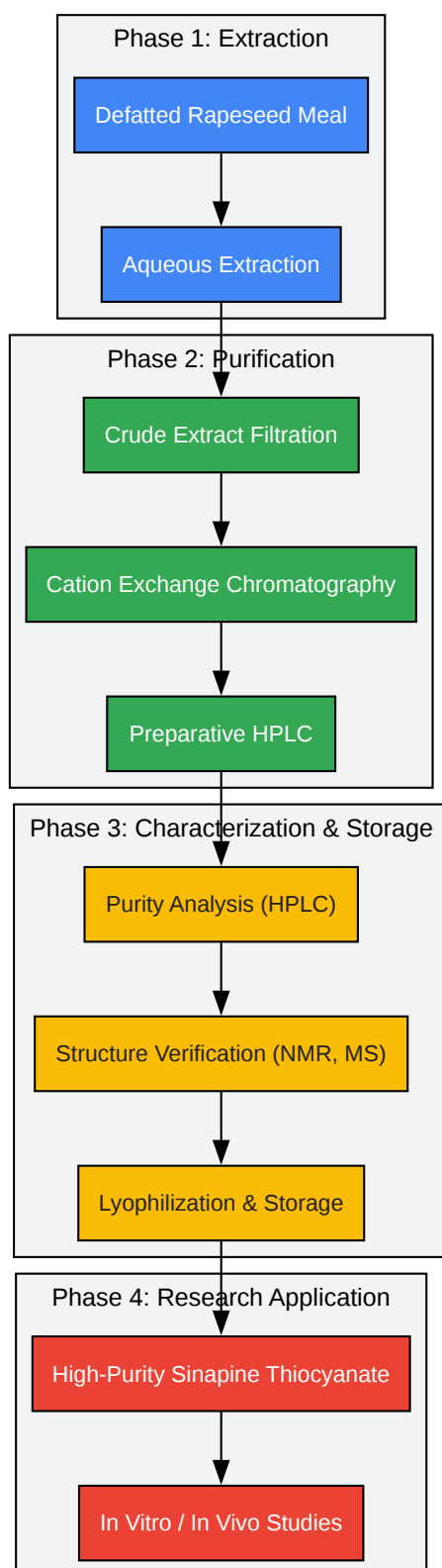
A summary of the key properties and analytical specifications for high-purity **Sinapine Thiocyanate** is presented below.

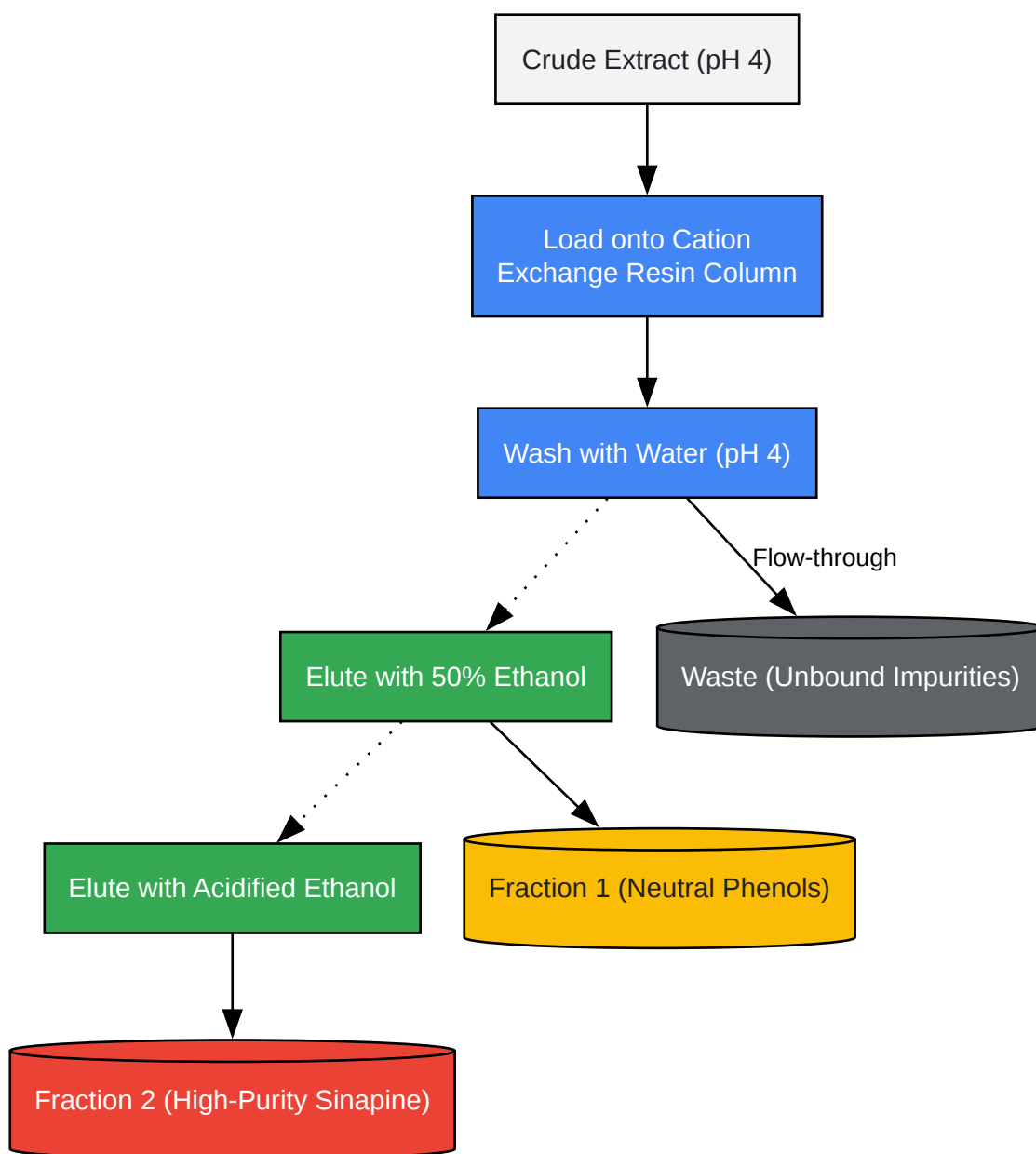
Table 1: Physicochemical Properties of **Sinapine Thiocyanate**

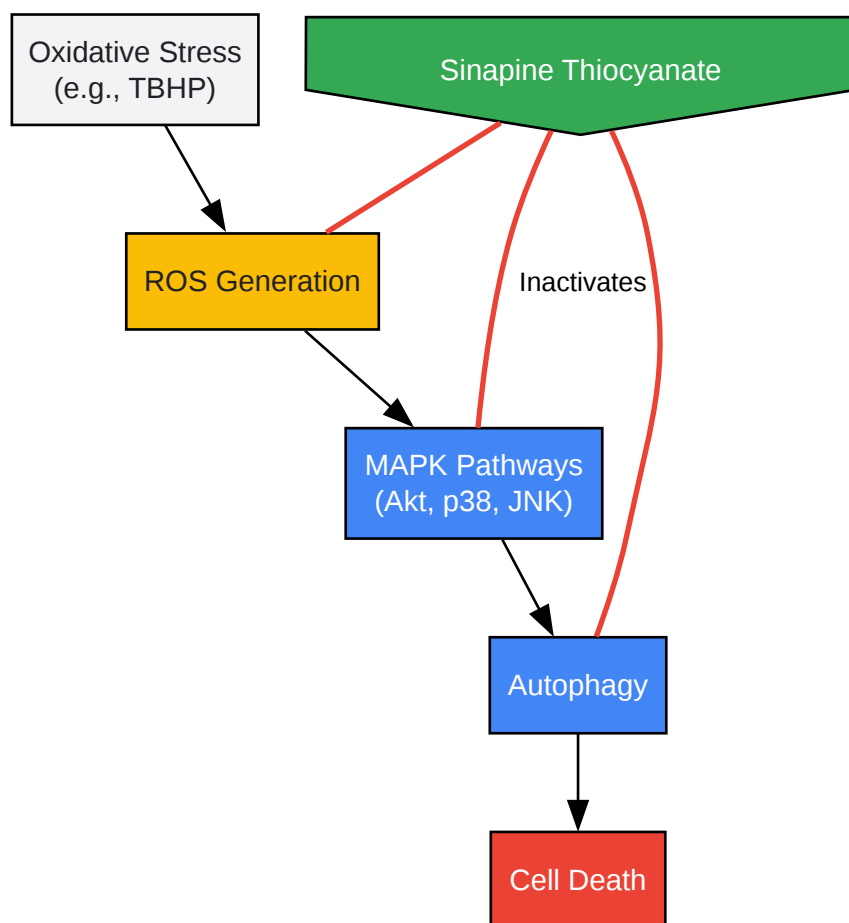
Property	Value	Reference
CAS Number	7431-77-8	[7]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> N <sub>2</sub> O <sub>5</sub> S	
Molecular Weight	368.45 g/mol	
Appearance	Light yellow powder	
Purity (Assay)	≥98% (HPLC)	
Solubility	DMSO: 73-74 mg/mL	[8]
Storage Conditions	-20°C, keep sealed and protected from light	[7]

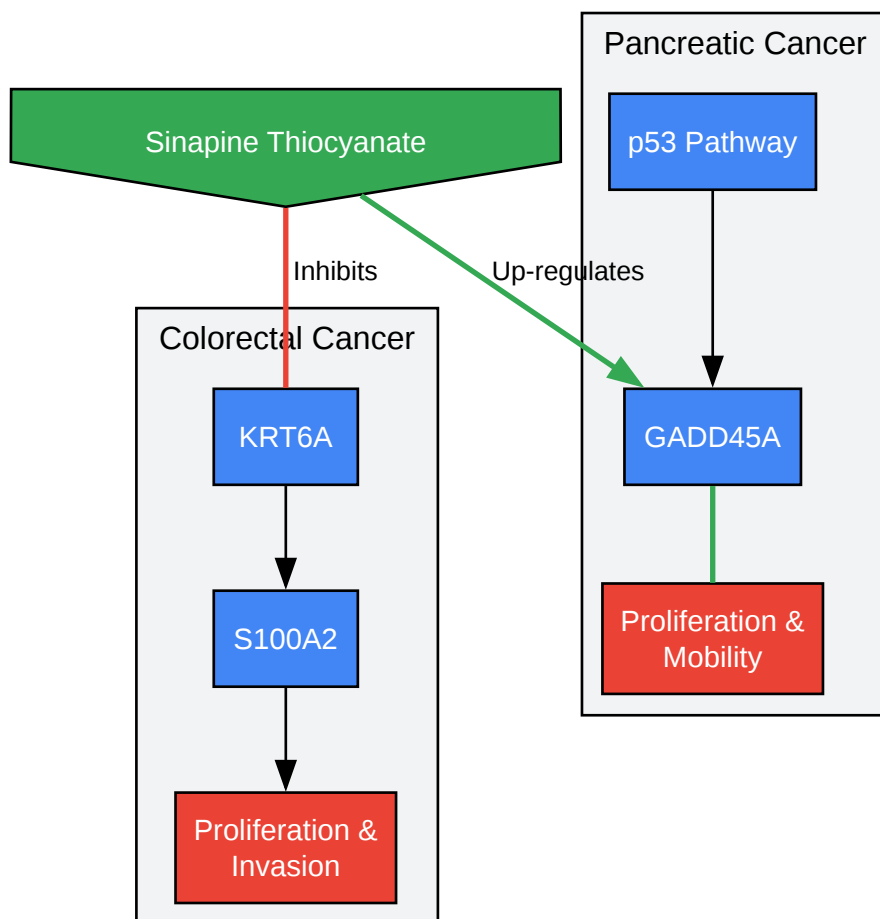
## Experimental Workflow for High-Purity Sinapine Thiocyanate

The overall process involves the extraction of sinapine from rapeseed meal, followed by a multi-step purification process to achieve high purity, and finally, characterization to confirm identity and quantify purity.









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## References

- 1. Sinapine thiocyanate | 7431-77-8 | FS73993 | Biosynth [biosynth.com]
- 2. Sinapine suppresses ROS-induced C2C12 myoblast cell death through MAPK and autophagy pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Sinapine thiocyanate exhibited anti-colorectal cancer effects by inhibiting KRT6A/S100A2 axis - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Sinapine Thiocyanate Inhibits the Proliferation and Mobility of Pancreatic Cancer Cells by Up-Regulating GADD45A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. CAS 7431-77-8 | Sinapine thiocyanate [phytopurify.com]
- 8. selleckchem.com [selleckchem.com]
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